

physicochemical properties of 2-Chloropyridine-4-carboximidamide

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Compound of Interest

Compound Name: 2-Chloropyridine-4-carboximidamide

CAS No.: 765224-12-2

Cat. No.: B1422473

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Technical Monograph: 2-Chloropyridine-4-carboximidamide

Physicochemical Profile, Synthetic Methodology, and Medicinal Chemistry Applications

Executive Summary

2-Chloropyridine-4-carboximidamide (also known as 2-chloroisonicotinimidamide) is a critical heterocyclic intermediate employed in the synthesis of serine protease inhibitors, particularly those targeting Factor Xa and Thrombin. Characterized by a highly basic amidine moiety attached to an electron-deficient chloropyridine scaffold, this compound serves as a robust P1 pharmacophore, capable of forming high-energy salt bridges with aspartate residues in enzyme active sites. This guide provides a comprehensive technical analysis of its physicochemical properties, synthetic routes, and handling protocols for drug discovery applications.^[1]

Chemical Identity & Structural Analysis[2][3][4][5]

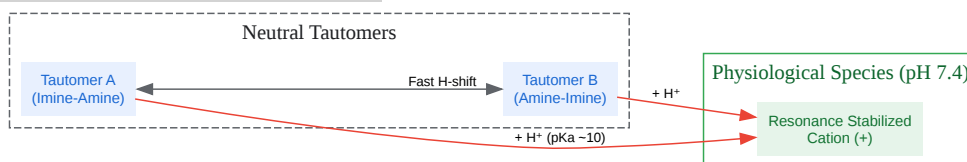
Nomenclature and Identifiers

Property	Detail
IUPAC Name	2-Chloropyridine-4-carboximidamide
Common Name	2-Chloroisonicotinimidamide
CAS Number (Free Base)	765224-12-2
CAS Number (HCl Salt)	82019-89-4
Molecular Formula	C ₆ H ₆ ClN ₃ (Free Base) / C ₆ H ₇ Cl ₂ N ₃ (HCl Salt)
Molecular Weight	155.59 g/mol (Free Base) / 192.05 g/mol (HCl Salt)
SMILES	NC(=N)c1ccnc(Cl)c1
InChI Key	IONKMFGAXKCLMI-UHFFFAOYSA-N (HCl Salt)

Structural Dynamics: Tautomerism & Protonation

The amidine group exhibits tautomeric equilibrium between two equivalent forms. In physiological conditions (pH 7.4), the molecule exists predominantly as the cationic species, protonated at the imine nitrogen. The 2-chloro substituent exerts an inductive electron-withdrawing effect (-I), which slightly reduces the basicity of the amidine relative to the unsubstituted pyridine analog, while simultaneously deactivating the pyridine nitrogen.

Figure 1: Tautomeric equilibrium and protonation to the biologically active cationic species.



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Physicochemical Profile

Solid State Properties

The compound is most stable and commercially available as the monohydrochloride salt.

- Appearance: White to off-white crystalline powder.[2]
- Melting Point: 248–250 °C (decomposition).[3] High lattice energy indicates strong intermolecular hydrogen bonding in the crystal lattice.
- Hygroscopicity: Moderate. The salt form can absorb atmospheric moisture; storage under desiccant is required to prevent hydrolysis to the amide.

Solution State Properties

- Solubility:
 - Water: High (>50 mg/mL for HCl salt).
 - DMSO: Soluble.[4][5]
 - Non-polar solvents (Hexane, DCM): Insoluble (salt form).
- Acidity (pKa):
 - Amidine Group:[6] Estimated ~9.8 – 10.5. The electron-withdrawing 2-chloropyridine ring lowers the pKa compared to benzamidine (~11.6), making it a slightly weaker base but still fully ionized at physiological pH.
 - Pyridine Nitrogen:[7][8][5][6] < 2.0. The protonation of the pyridine nitrogen is suppressed by the cationic charge on the amidine and the electron-withdrawing chlorine.
- Lipophilicity (LogD):
 - LogP (Neutral): ~0.8 (Predicted).

- LogD (pH 7.4): < -1.5. The compound partitions almost exclusively into the aqueous phase in biological assays due to ionization.

Synthetic Methodology: The Pinner Protocol[1][15][16]

The most reliable synthesis proceeds via the Pinner reaction, converting 2-chloroisonicotinonitrile to the amidine via an imidate intermediate. This method avoids the harsh conditions of direct amination and minimizes hydrolysis byproducts.

Reaction Scheme

- Activation: Nitrile + HCl/MeOH

Methyl imidate hydrochloride (Pinner Salt).

- Amination: Imidate + NH_3

Amidine hydrochloride.

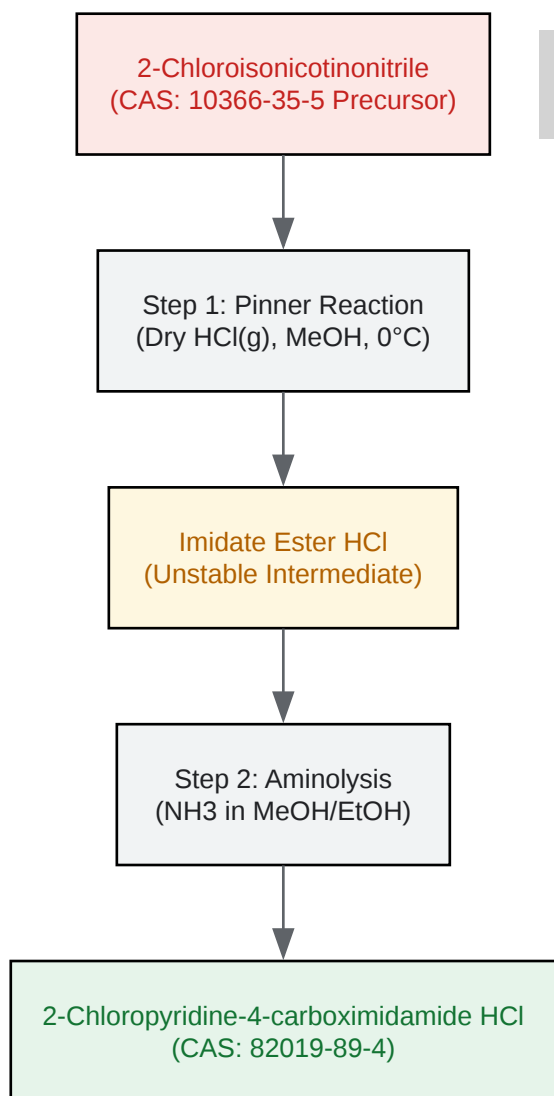


Figure 2: Synthetic workflow via Pinner reaction.

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Detailed Protocol

- Imidate Formation:
 - Dissolve 2-chloroisonicotinonitrile (1.0 eq) in anhydrous methanol (10 vol).
 - Cool to 0°C under N₂ atmosphere.
 - Bubble dry HCl gas through the solution until saturation (approx. 30 mins).
 - Stir at 0–5°C for 12–24 hours. Monitor by TLC (disappearance of nitrile).

- Critical Step: Evaporate solvent in vacuo below 30°C to obtain the imidate hydrochloride as a moisture-sensitive solid. Do not expose to humid air.
- Amidine Formation:
 - Redissolve the crude imidate residue in anhydrous ethanol (or methanol).
 - Cool to 0°C.
 - Add 7N NH₃ in methanol (3.0 eq) dropwise.
 - Allow to warm to room temperature and stir for 4–6 hours.
 - Concentrate the mixture. Recrystallize the residue from Ethanol/Ether or Isopropanol to yield the pure hydrochloride salt.

Medicinal Chemistry Applications

Pharmacophore Mapping

This molecule is a "privileged structure" for S1 pocket binding in trypsin-like serine proteases.

- S1 Pocket Interaction: The amidine group mimics the guanidine of arginine. It forms a bidentate salt bridge with the carboxylate of Asp189 (in Factor Xa/Thrombin) or Asp194 (in Trypsin).
- Scaffold Utility: The 2-chloropyridine ring provides a vector for further substitution. The chlorine atom can be displaced via S_NAr reactions with amines or alkoxides to extend the molecule into the S4 pocket, increasing potency and selectivity.

Stability Considerations in Drug Design

While the amidine is crucial for binding, it is metabolically labile (prodrugs like amidoximes are often used to improve oral bioavailability) and chemically sensitive to hydrolysis.

- Hydrolysis: In basic aqueous solution (pH > 10), the amidine hydrolyzes to the amide (2-chloroisonicotinamide).
- Metabolism: Can be hydroxylated to form N-hydroxyamidines by CYP450 enzymes.

References

- PubChem. (n.d.).[2][5] Compound Summary: **2-Chloropyridine-4-carboximidamide**. National Library of Medicine. Retrieved from [[Link](#)]

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